

A Technical Guide to the Physical Properties of 2-Ethylpyrrolidine

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Compound of Interest

Compound Name: **2-Ethylpyrrolidine**

Cat. No.: **B092002**

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This technical guide provides a comprehensive overview of the core physical properties of **2-Ethylpyrrolidine**, tailored for researchers, scientists, and professionals in drug development. The information is presented to facilitate easy comparison and includes detailed experimental protocols for the determination of these properties.

Core Physical and Chemical Properties

2-Ethylpyrrolidine is a cyclic amine with the chemical formula C₆H₁₃N.^[1] Its physical characteristics are crucial for its application in various chemical syntheses and as a solvent. A summary of its key physical properties is presented in the table below.

Property	Value	Units
Molecular Formula	C ₆ H ₁₃ N	
Molecular Weight	99.17	g/mol
Boiling Point	122.1	°C (at 760 mmHg)
Density	0.81	g/cm ³
Refractive Index	1.422	(at 20°C)
Vapor Pressure	14.1	mmHg (at 25°C)
logP (Octanol/Water)	1.148	
Water Solubility	log10WS = -1.53	

Experimental Protocols

The following sections detail the standard laboratory procedures for determining the key physical properties of a liquid compound such as **2-Ethylpyrrolidine**.

Determination of Boiling Point (Capillary Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.^[2] The capillary method is a common micro-technique for this determination.^[3]

Apparatus:

- Thiele tube or oil bath^{[4][5]}
- Thermometer (-10 to 110°C range or higher)
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner)
- Stand and clamp

Procedure:

- Fill the small test tube with 2-3 mL of **2-Ethylpyrrolidine**.
- Place the capillary tube, with its sealed end facing up, into the test tube containing the liquid sample.^[4]
- Attach the test tube to the thermometer using a rubber band or thread. Ensure the sample is level with the thermometer bulb.^[4]
- Clamp the thermometer assembly in a Thiele tube or oil bath, making sure the rubber band is above the level of the heating oil.^[6]
- Gently heat the side arm of the Thiele tube.^[4] Convection currents will ensure uniform temperature distribution.^[5]

- Observe the capillary tube. A slow stream of bubbles will emerge as the trapped air expands.
- Continue heating until a rapid and continuous stream of bubbles exits the capillary tube. This indicates the liquid's vapor pressure has exceeded the external pressure.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid is drawn into the capillary tube.^{[4][6]} Record this temperature.

Determination of Density

Density is the mass of a substance per unit volume.^[7] For a liquid, it can be determined by measuring the mass of a known volume.

Apparatus:

- Graduated cylinder (e.g., 10 mL or 25 mL)
- Electronic balance (accurate to at least 0.01 g)
- Pipette or dropper

Procedure:

- Place a clean, dry graduated cylinder on the electronic balance and tare the mass to zero. If taring is not possible, record the mass of the empty cylinder.^{[8][9]}
- Carefully transfer a specific volume of **2-Ethylpyrrolidine** (e.g., 10 mL) into the graduated cylinder. Use a pipette for accuracy and read the volume from the bottom of the meniscus.^[7]
- Record the exact volume.
- Place the graduated cylinder containing the liquid on the balance and record the mass.^[8]
- If the balance was not tared, subtract the mass of the empty cylinder to find the mass of the liquid.^[9]
- Calculate the density using the formula: Density = Mass / Volume.^[7]

- For improved accuracy, repeat the measurement with different volumes and calculate the average density.[\[7\]](#)

Determination of Refractive Index

The refractive index measures how much the path of light is bent, or refracted, when entering a material. It is a characteristic property of a substance.

Apparatus:

- Abbe Refractometer
- Dropper
- Constant temperature water bath (optional, for precise measurements)
- Solvent for cleaning (e.g., acetone or ethanol) and soft tissue paper

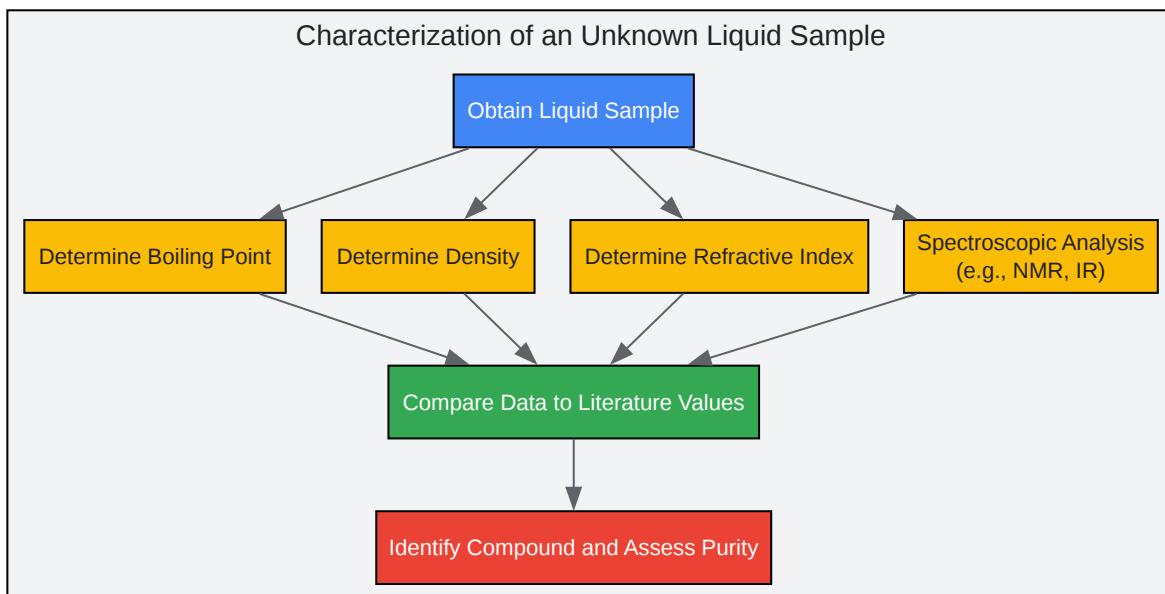
Procedure:

- Ensure the prism surfaces of the Abbe refractometer are clean and dry. Clean with a suitable solvent and a soft tissue if necessary.[\[10\]](#)
- Using a dropper, apply 2-3 drops of **2-Ethylpyrrolidine** onto the surface of the lower prism.[\[10\]](#)
- Close the prisms together firmly.
- Turn on the light source and look through the eyepiece.
- Rotate the prism assembly using the coarse adjustment knob until the light and dark fields are visible in the eyepiece.[\[10\]](#)
- Adjust the compensator dial to eliminate any color fringe at the border of the light and dark fields, resulting in a sharp, single line.
- Use the fine adjustment knob to center the dividing line exactly on the crosshairs of the eyepiece.[\[10\]](#)

- Read the refractive index value from the built-in scale.
- If temperature control is required, circulate water from a constant temperature bath through the jackets surrounding the prisms.[10]

Workflow and Logical Relationships

The following diagram illustrates a standard workflow for the characterization of an unknown liquid sample by determining its fundamental physical properties. This logical progression ensures a systematic and comprehensive analysis.



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Workflow for Physical Property Determination

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